

Chemical structure and properties of Dillenic acid B

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Compound of Interest

Compound Name: *Dillenic acid B*

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An In-depth Technical Guide to Betulinic Acid

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of Betulinic Acid, a prominent pentacyclic triterpenoid found in *Dillenia indica*.

Chemical Structure and Properties

Betulinic acid is a lupane-type pentacyclic triterpenoid characterized by a 3 β -hydroxyl group, a carboxyl group at C-28, and an isopropenyl group at C-19.

Table 1: Physicochemical Properties of Betulinic Acid

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₃	[1][2]
Molar Mass	456.7 g/mol	[2][3]
IUPAC Name	(3β)-3-Hydroxy-lup-20(29)-en-28-oic acid	[4]
CAS Number	472-15-1	[2]
Melting Point	316-318 °C	[2][3]
Solubility	Soluble in organic solvents like DMSO, ethanol, methanol; sparingly soluble in water.	[1]
Appearance	White crystalline powder	[2]

Biological Activities and Mechanism of Action

Betulinic acid exhibits a wide range of pharmacological activities, with its anticancer properties being the most extensively studied.[1][5]

Table 2: Summary of Key Biological Activities of Betulinic Acid

Activity	Description	Key Molecular Targets/Pathways
Anticancer	Induces apoptosis in various cancer cell lines, including melanoma, neuroblastoma, and lung cancer, with relative selectivity over normal cells.[1][3][6]	Direct mitochondrial effects, leading to the release of cytochrome c and activation of caspases.[3] It can bypass resistance to conventional chemotherapy.[3]
Anti-HIV	Inhibits HIV-1 replication.[5]	The derivative, bevirimat, is a maturation inhibitor.[3]
Anti-inflammatory	Reduces inflammation.[1][5]	Inhibition of pro-inflammatory signaling pathways.
Antimalarial	Shows activity against Plasmodium falciparum.[1][5]	-

Signaling Pathway: Betulinic Acid-Induced Apoptosis

The primary mechanism of the anticancer action of betulinic acid involves the intrinsic pathway of apoptosis, which is often independent of p53.[3]

Caption: Betulinic acid induces apoptosis via the mitochondrial pathway.

Experimental Protocols

Detailed experimental protocols are crucial for reproducible research. Below are generalized methodologies for the isolation and analysis of betulinic acid from *Dillenia indica*.

3.1. Isolation of Betulinic Acid from *Dillenia indica*

This protocol is a generalized representation based on common phytochemical extraction and isolation techniques.

Caption: General workflow for the isolation of betulinic acid.

3.2. Structural Elucidation

The structure of isolated betulinic acid is typically confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.
- Infrared (IR) Spectroscopy: Identifies the presence of key functional groups such as hydroxyl (-OH) and carboxyl (-COOH) groups.

3.3. In Vitro Cytotoxicity Assay (MTT Assay)

This is a standard colorimetric assay to assess the cytotoxic effects of a compound on cancer cell lines.

- Cell Seeding: Plate cancer cells (e.g., A549, HeLa) in a 96-well plate and incubate for 24 hours.
- Compound Treatment: Treat the cells with varying concentrations of betulinic acid and a vehicle control (e.g., DMSO). Incubate for 48-72 hours.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours.
- Formazan Solubilization: Remove the medium and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC_{50} (half-maximal inhibitory concentration) value.

Conclusion

While "Dillenic acid B" remains an uncharacterized molecule, the phytochemical investigation of *Dillenia indica* has yielded compounds with significant therapeutic potential, most notably betulinic acid. The extensive research on betulinic acid, particularly its selective anticancer activity, makes it a compound of high interest for further drug development and mechanistic studies. The information provided in this guide serves as a comprehensive resource for researchers in the field of natural product chemistry and pharmacology.

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